Technical Guide: Synthesis and Characterization of 1-(4-Fluorophenacyl)quinolinium Bromide

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Compound of Interest

Compound Name:	*1-(4-Fluorophenacyl)quinolinium*
Cat. No.:	*B271395*

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Executive Summary

The synthesis of **1-(4-fluorophenacyl)quinolinium** bromide represents a fundamental application of the Menschutkin reaction, generating a quaternary ammonium salt with significant utility in medicinal chemistry and organic synthesis. This compound serves as a critical intermediate for the generation of N-ylides used in 1,3-dipolar cycloadditions to synthesize indolizines, and exhibits intrinsic antimicrobial properties typical of cationic surfactants.

This guide provides a rigorous, self-validating protocol for the synthesis, purification, and structural characterization of this salt. It moves beyond standard recipe-based instructions to explore the thermodynamic and kinetic drivers of the reaction, ensuring reproducibility and high purity.

Part 1: Retrosynthetic Analysis & Mechanistic Insight

The Menschutkin Reaction Dynamics

The formation of **1-(4-fluorophenacyl)quinolinium** bromide is a classic

nucleophilic substitution. The reaction involves the attack of the lone pair of electrons on the quinoline nitrogen (nucleophile) upon the

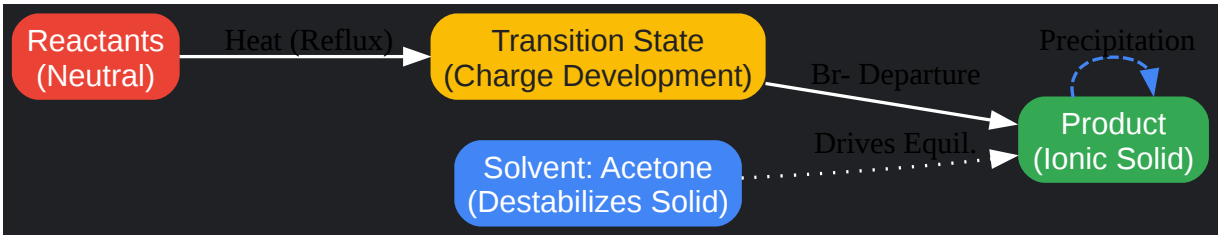
-carbon of 2-bromo-4'-fluoroacetophenone (electrophile).

Key Mechanistic Drivers:

- Nucleophilicity: Quinoline is a weaker nucleophile than pyridine due to the steric hindrance presented by the peri-hydrogen at the C8 position. Consequently, this reaction requires higher activation energy, often necessitating reflux conditions.
- Electronic Effects: The para-fluorine atom on the phenacyl moiety is electron-withdrawing. This increases the electrophilicity of the

  -carbon, potentially accelerating the reaction rate compared to the non-substituted phenacyl bromide.
- Solvent Selection: The transition state involves the development of charge separation from neutral reactants. Therefore, polar aprotic solvents (like acetone or acetonitrile) stabilize the transition state. However, acetone is preferred for the workup because the final ionic product is insoluble in it, driving the equilibrium forward via precipitation (Le Chatelier's principle).

Reaction Pathway Diagram



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Part 2: Optimized Synthetic Protocol

Safety Pre-requisites

- Lachrymator Warning: 2-Bromo-4'-fluoroacetophenone is a potent lachrymator (tear gas agent) and alkylating agent. All weighing and transfers must occur within a certified fume

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hood.

- Vesicant Hazard: Both the bromide precursor and the final salt can cause skin blistering. Double-gloving (Nitrile) is mandatory.

Reagents and Materials

Reagent	MW (g/mol)	Equiv.	Role	Purity Req.
Quinoline	129.16	1.0	Nucleophile	Distilled over Zn dust
2-Bromo-4'-fluoroacetophenone	217.04	1.05	Electrophile	>98%
Acetone	58.08	Solvent	Medium	Dry (anhydrous)
Diethyl Ether	74.12	Wash	Anti-solvent	ACS Grade

Step-by-Step Methodology

Step 1: Solvation Dissolve 10 mmol (2.17 g) of 2-bromo-4'-fluoroacetophenone in 15 mL of anhydrous acetone in a round-bottom flask. Ensure complete dissolution.

Step 2: Nucleophilic Addition Add 10 mmol (1.29 g) of freshly distilled quinoline dropwise to the stirring solution.

- Scientist's Note: A slight excess of the bromide (1.05 equiv) ensures complete consumption of the quinoline, which is harder to remove during workup than the bromide.

Step 3: Reflux Equip the flask with a reflux condenser and a drying tube ($CaCl_2$). Heat the mixture to reflux (approx. 56°C) for 4–6 hours.

- Visual Indicator: The solution will darken, and a white to off-white precipitate should begin to form within the first hour.

Step 4: Isolation (The "Crash Out") Cool the reaction mixture to room temperature, then place in an ice bath for 30 minutes. The quaternary salt is insoluble in cold acetone. Filter the precipitate using a Büchner funnel under vacuum.

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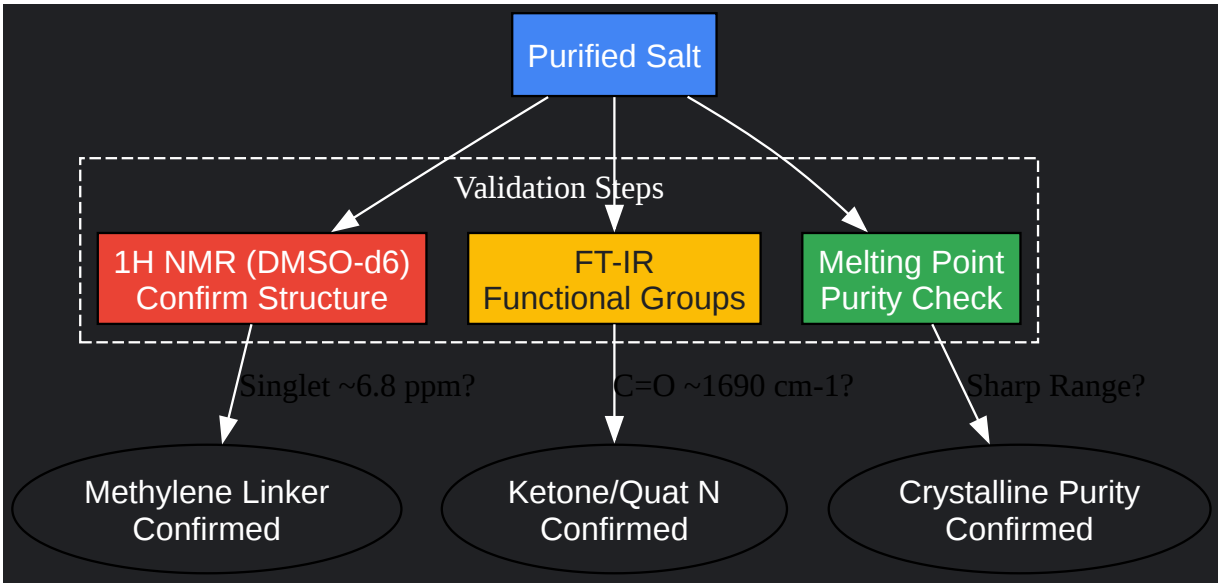
Step 5: Washing Wash the filter cake with 3 x 10 mL of cold acetone, followed by 2 x 10 mL of diethyl ether to remove unreacted starting materials.

Step 6: Recrystallization Recrystallize the crude solid from absolute ethanol or an ethanol/methanol mixture. Dissolve in minimum hot solvent, filter while hot (to remove dust/insolubles), and cool slowly to generate high-purity needles.

Part 3: Structural Characterization

To validate the synthesis, a multi-modal approach utilizing NMR, IR, and Melting Point analysis is required.

Characterization Logic Flow



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Expected Analytical Data

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Technique	Feature	Expected Value / Shift	Interpretation
H NMR (DMSO-)		6.80 - 7.00 ppm (s, 2H)	Diagnostic singlet. Deshielded by adjacent and .
H NMR	Quinoline C2-H	9.30 - 9.50 ppm (d)	Highly deshielded due to proximity to quaternary nitrogen.
H NMR	Phenacyl Aromatics	7.50 - 8.20 ppm (m)	AA'BB' system typical of p-substituted benzenes.
FT-IR	C=O Stretch	1680 - 1700 cm	Ketone stretch.
FT-IR	C=N / C=C	1580 - 1630 cm	Quinolinium ring vibrations.
FT-IR	C-F Stretch	1200 - 1250 cm	Aryl fluoride stretch.

Troubleshooting Common Issues

- Oiling Out: If the product forms an oil instead of a solid during reflux, scratch the glass with a rod or add a seed crystal. This often happens if the acetone is wet.
- Hygroscopicity: Quaternary ammonium salts are hygroscopic. Store the final product in a desiccator. Water absorption will broaden the melting point and appear as a peak at 3.33 ppm in DMSO NMR.

Part 4: Application Context

Why synthesize this specific derivative?

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- Indolizine Synthesis: This salt is a precursor to N-ylides. Upon treatment with a base (e.g.,), the acidic methylene protons are removed, generating a dipole that undergoes [3+2] cycloaddition with alkynes (like DMAD) to form fluorescent indolizines.
- Biological Activity: The lipophilic fluorophenacyl tail combined with the cationic quinolinium head allows the molecule to penetrate bacterial cell membranes, disrupting potential gradients. The 4-fluoro substituent often enhances metabolic stability compared to the non-fluorinated analog.

References

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